

An In-depth Technical Guide to the Material Safety of Cuprous Potassium Cyanide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cuprous potassium cyanide

Cat. No.: B1143649

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive material safety data sheet (MSDS) information for **cuprous potassium cyanide**, also known as potassium dicyanocuprate(I). The information is tailored for researchers, scientists, and professionals in drug development, presenting key data in a structured format with detailed experimental context.

Chemical Identification and Properties

Cuprous potassium cyanide is an inorganic coordination compound with the chemical formula $\text{KCu}(\text{CN})_2$.^[1] In this complex, a central copper(I) ion is coordinated by two cyanide ligands, forming the dicyanocuprate(I) anion, $[\text{Cu}(\text{CN})_2]^-$, with a potassium counter-ion.^[1] It is recognized by several synonyms, including potassium copper(I) cyanide and potassium cuprocyanide.^[1]

Table 1: Physical and Chemical Properties of **Cuprous Potassium Cyanide**

Property	Value	Reference
Chemical Formula	KCu(CN) ₂ or C ₂ CuKN ₂	[1]
Molar Mass	154.68 g/mol	[2]
Appearance	White crystalline solid	[1]
Solubility	Water soluble	
Density	Denser than water	[3]
CAS Number	13682-73-0	[1]

Hazard Identification and Toxicological Profile

Cuprous potassium cyanide is classified as a highly toxic substance. The primary hazard is associated with the cyanide moiety, which is a potent inhibitor of cellular respiration.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Reference
Acute Toxicity, Oral	2	H300: Fatal if swallowed	[4]
Acute Toxicity, Dermal	1	H310: Fatal in contact with skin	[4]
Acute Toxicity, Inhalation	2	H330: Fatal if inhaled	
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life	
Hazardous to the Aquatic Environment, Long-term Hazard	1	H410: Very toxic to aquatic life with long lasting effects	
Genetic Defects	H340: May cause genetic defects	[4][5]	

Contact with acids liberates highly toxic hydrogen cyanide gas (EUH032).[4][5] The substance is also corrosive and can cause severe injury, burns, or death upon inhalation, ingestion, or skin/eye contact. Reaction with water or moist air may release toxic and corrosive gases.

Experimental Protocols

3.1. Determination of Free Cyanide by Argentometric Titration (Liebig-Denigés Method)

This method is a standard procedure for quantifying free (uncomplexed) cyanide in solutions containing copper-cyanide complexes.

- Principle: Free cyanide ions react with a standardized silver nitrate (AgNO_3) solution to form a soluble dicyanoargentate(I) complex ($[\text{Ag}(\text{CN})_2]^-$). The endpoint is detected when all free cyanide has been consumed, and the excess silver nitrate reacts with an indicator, typically potassium iodide (KI), to form a persistent turbidity due to the precipitation of silver iodide (AgI).[6]
- Reagents:
 - Standardized silver nitrate solution (e.g., 0.1 M)
 - Potassium iodide indicator solution (e.g., 10%)[7]
 - Sodium hydroxide solution (to maintain alkaline conditions)
- General Procedure:
 - A known volume of the **cuprous potassium cyanide** sample solution is taken and diluted with deionized water.
 - An alkaline environment is ensured by adding a sodium hydroxide solution.
 - A small amount of potassium iodide indicator is added to the solution.[7]
 - The solution is titrated with the standardized silver nitrate solution with constant stirring.
 - The endpoint is the first appearance of a permanent faint turbidity (opalescence) due to the formation of silver iodide.

- The concentration of free cyanide is calculated based on the volume of silver nitrate solution consumed.

3.2. Determination of Total Copper Content

The total copper concentration can be determined using various analytical techniques, including volumetric titration and atomic absorption spectroscopy.[6] A classic volumetric method is the short iodide method.

- Principle: The sample is treated with acids to decompose the cyanide complex and oxidize Cu(I) to Cu(II). The Cu(II) ions then oxidize iodide ions (I^-) to iodine (I_2), which is subsequently titrated with a standardized sodium thiosulfate ($Na_2S_2O_3$) solution using a starch indicator.
- Reagents:
 - Concentrated Nitric Acid (HNO_3) and Hydrochloric Acid (HCl)
 - Sulfuric Acid (H_2SO_4)
 - Bromine water
 - Ammonium Hydroxide (NH_4OH)
 - Acetic Acid (CH_3COOH)
 - Potassium Iodide (KI)
 - Standardized Sodium Thiosulfate solution
 - Starch indicator solution
- General Procedure:
 - A measured volume of the sample solution is acidified with HCl and HNO_3 and evaporated.[8]
 - Sulfuric acid is added, and the solution is heated to fumes to remove nitrates.[8]

- The solution is diluted, and bromine water is added to ensure all copper is in the Cu(II) state.^[8]
- Ammonium hydroxide is added to neutralize the solution, followed by acetic acid.^[8]
- Potassium iodide is added, which reacts with Cu(II) to produce iodine.^[8]
- The liberated iodine is immediately titrated with a standard sodium thiosulfate solution to a pale yellow color.
- Starch indicator is added, and the titration is continued until the blue color disappears.^[8]
- The copper content is calculated from the volume of titrant used.

Safe Handling and Emergency Procedures

4.1. Handling and Storage

- Handle the substance only in a well-ventilated area, preferably in a chemical fume hood.^[9]
- Avoid contact with skin, eyes, and clothing.^{[4][8]} Do not breathe dust or vapors.^[4]
- Personal Protective Equipment (PPE) is mandatory: wear appropriate gloves (nitrile or neoprene), safety goggles, a face shield, and a lab coat.^{[10][11]}
- Store in a tightly closed container in a cool, dry, and well-ventilated place.^[4]
- Keep away from acids, water, and incompatible materials.^[12] Store in a secured area.^[10]

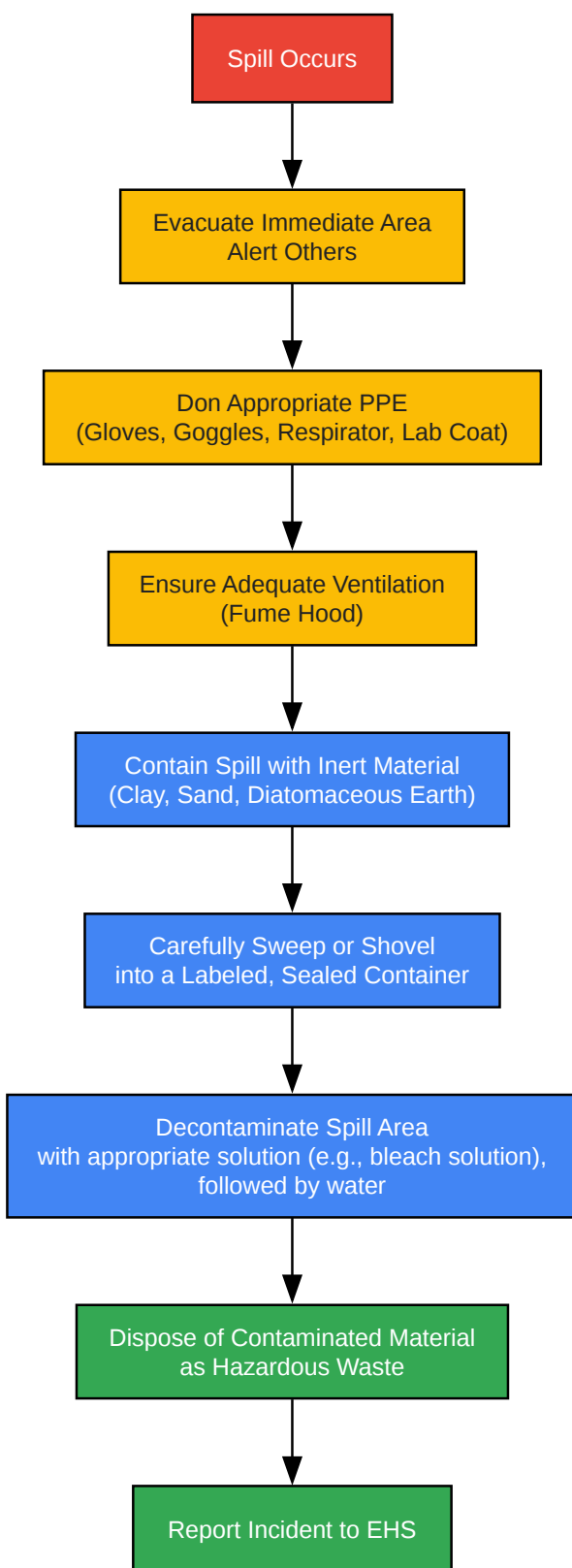
4.2. First Aid Measures

- Inhalation: Move the victim to fresh air immediately.^{[4][8]} If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.^{[4][8]}
- Skin Contact: Immediately remove all contaminated clothing.^{[4][8]} Gently wash the affected area with plenty of soap and water for at least 15-20 minutes.^{[7][4][8]} Seek immediate medical attention.^{[4][8]}

- Eye Contact: Immediately rinse cautiously with water for several minutes.[4][8] Remove contact lenses if present and easy to do. Continue rinsing.[4][8] Seek immediate medical attention.[4][8]
- Ingestion: Rinse mouth.[4][8] Do NOT induce vomiting. Seek immediate medical attention and call a poison control center.[4][8]

4.3. Spill Response Workflow

The following diagram outlines the logical workflow for responding to a spill of **cuprous potassium cyanide**.



[Click to download full resolution via product page](#)

Caption: Workflow for handling a **cuprous potassium cyanide** spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[7][4][8]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[4][8]
- Specific Hazards: Fire will produce irritating, corrosive, and/or toxic gases. Contact with water may generate heat and increase the concentration of fumes.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[4][8]

Stability and Reactivity

- Chemical Stability: Stable under normal storage conditions.[4][8]
- Reactivity: Highly reactive material.[4][8] Contact with acids liberates very toxic hydrogen cyanide gas.[4][8] Fusion with metal chlorates, perchlorates, nitrates, or nitrites can cause violent explosions.[7]
- Conditions to Avoid: Moisture and direct sunlight.[4]
- Incompatible Materials: Strong acids, strong oxidizing agents.

This guide is intended to provide essential safety information and should be used in conjunction with a comprehensive risk assessment and adherence to all applicable institutional and regulatory safety protocols. Always consult the most current Safety Data Sheet provided by the supplier before handling this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ysi.com [ysi.com]
- 2. people.csiro.au [people.csiro.au]
- 3. nmfrc.org [nmfrc.org]
- 4. Titration of Cyanide Solutions Containing Dissolved Copper - 911Metallurgist [911metallurgist.com]
- 5. saimm.co.za [saimm.co.za]
- 6. Cuprous potassium cyanide | 13682-73-0 | Benchchem [benchchem.com]
- 7. mt.com [mt.com]
- 8. Analytical Method for Copper Content in Cyanide Solution - 911Metallurgist [911metallurgist.com]
- 9. finishing.com [finishing.com]
- 10. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 11. carlroth.com [carlroth.com]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Material Safety of Cuprous Potassium Cyanide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143649#cuprous-potassium-cyanide-material-safety-data-sheet-msds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com